

Personal protective equipment for handling (S)-PF-04995274

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Compound of Interest

Compound Name: (S)-PF-04995274

Cat. No.: B609949

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Essential Safety and Handling Guide for (S)-PF-04995274

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **(S)-PF-04995274**, a partial agonist of the 5-hydroxytryptamine receptor 4 (5-HT4R) intended for research use only.^[1] Due to its high potency and limited available safety data, a cautious approach is paramount. The following procedures are based on best practices for handling potent research compounds.

Immediate Safety and Hazard Information

While a specific Safety Data Sheet (SDS) for **(S)-PF-04995274** is not readily available, data for the closely related compound PF-04995274 provides some insight. It is classified as a combustible solid and is considered highly hazardous to water (Water Hazard Class 3).^[2] Therefore, it is essential to prevent its release into the environment. All personnel must be trained on the potential hazards and proper handling procedures before working with this compound.

Quantitative Safety Data Summary

Parameter	Value/Classification	Source
Form	Powder (white to beige)	[2]
Storage Temperature	Room temperature	[2]
Storage Class Code	11 - Combustible Solids	[2]
Water Hazard Class (WGK)	3 - Highly hazardous to water	[2]
Solubility in DMSO	20 mg/mL	[2]

Personal Protective Equipment (PPE)

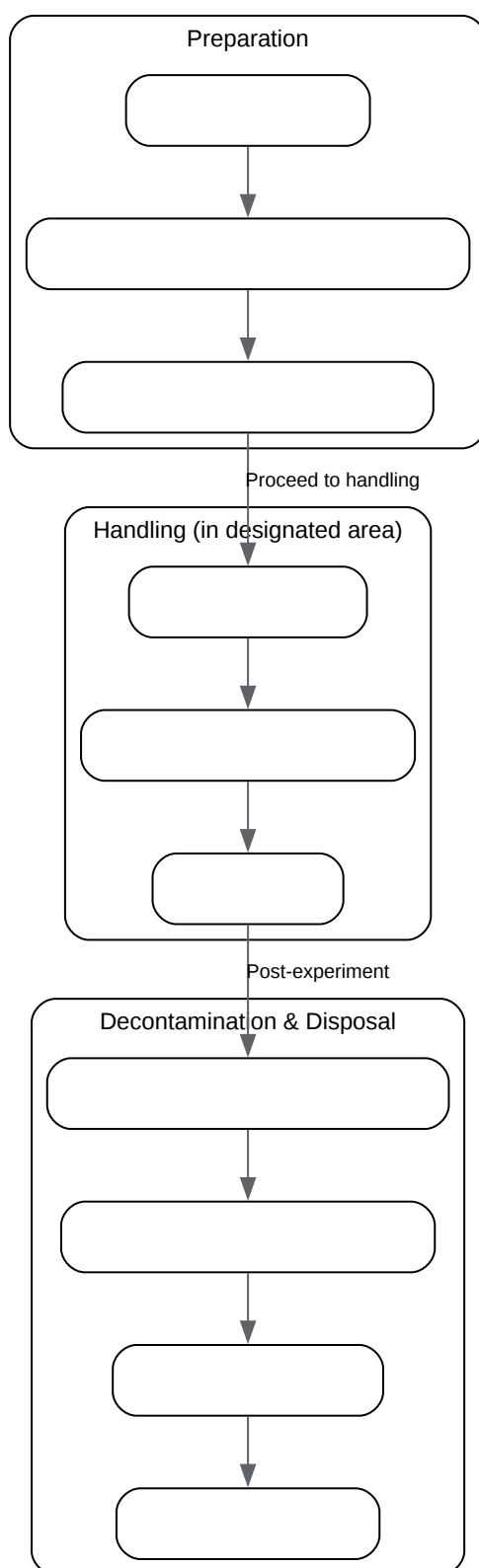
A comprehensive PPE strategy is mandatory to prevent skin and respiratory exposure.

Core PPE Requirements:

- **Gloves:** Double gloving with nitrile gloves is recommended.[3] Check gloves for integrity before and during use.
- **Eye Protection:** Chemical safety goggles or a face shield must be worn.
- **Lab Coat:** A dedicated lab coat, preferably disposable or made of a protective material like Tyvek™, should be used.
- **Respiratory Protection:** When handling the powder outside of a certified chemical fume hood or other containment device, a respirator with a P100 (or N100) particulate filter is required to prevent inhalation.

Experimental Workflow for Safe Handling

The following workflow is designed to minimize exposure during routine laboratory procedures involving **(S)-PF-04995274**.



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Caption: Workflow for Safe Handling of **(S)-PF-04995274**.

Step-by-Step Operational and Disposal Plan

I. Preparation and Weighing

- Designate a Controlled Area: All handling of powdered **(S)-PF-04995274** must occur within a certified chemical fume hood, glove box, or other ventilated enclosure to contain any airborne particles.
- Assemble Materials: Before starting, gather all necessary equipment, including spatulas, weigh boats, vials, and the appropriate solvent (e.g., DMSO).^[2]
- Don PPE: Put on all required personal protective equipment as outlined above.
- Weighing: Carefully weigh the desired amount of the compound. Use a microbalance within the containment area if possible. Minimize the creation of dust.

II. Reconstitution

- Add Solvent: Slowly add the desired solvent to the vial containing the powdered compound.
- Ensure Dissolution: Cap the vial securely and vortex or sonicate as needed to ensure complete dissolution.
- Labeling: Clearly label the vial with the compound name, concentration, solvent, and date of preparation.

III. Decontamination and Cleanup

- Surface Decontamination: After handling, wipe down all surfaces within the designated area with an appropriate cleaning agent (e.g., 70% ethanol), followed by water.
- Equipment Cleaning: Reusable equipment, such as spatulas, should be thoroughly cleaned.
- Hand Washing: Wash hands thoroughly with soap and water after removing gloves.

IV. Disposal Plan

Due to its high potency and classification as highly hazardous to water, all waste generated from handling **(S)-PF-04995274** must be treated as hazardous waste.

- Solid Waste:
 - Collect all contaminated disposable items, including gloves, weigh boats, pipette tips, and paper towels, in a dedicated, clearly labeled hazardous waste container.
 - This container should be sealed and stored in a designated satellite accumulation area.
- Liquid Waste:
 - Collect all unused or excess solutions containing **(S)-PF-04995274** in a separate, compatible hazardous liquid waste container.
 - Do not dispose of any solutions down the drain.^[4]
 - The container must be clearly labeled with "Hazardous Waste," the chemical name, and the approximate concentration.
- Sharps Waste:
 - Any needles or syringes contaminated with the compound must be disposed of in a designated sharps container that is also labeled as hazardous chemical waste.
- Waste Pickup:
 - Follow your institution's procedures for hazardous waste pickup. Contact your Environmental Health and Safety (EHS) department to schedule a collection when the waste containers are full.^[4]

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